

Solubility of trans- β -Nitrostyrene in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *trans-beta-Nitrostyrene*

Cat. No.: B046478

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This technical guide provides a comprehensive overview of the solubility of trans- β -nitrostyrene in various organic solvents. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on collating qualitative solubility information and presenting a detailed, representative experimental protocol for its quantitative determination. This guide is intended to be a valuable resource for professionals in organic synthesis, medicinal chemistry, and materials science.

Core Concepts in Solubility

The solubility of a solid compound in a liquid solvent is a fundamental physicochemical property that governs its application in various chemical processes, including reaction kinetics, purification via recrystallization, and formulation development. Solubility is defined as the maximum concentration of a solute that can dissolve in a solvent at a specific temperature and pressure to form a saturated solution. This equilibrium is influenced by several factors, primarily the intermolecular forces between the solute and solvent molecules. The principle of "like dissolves like" is a useful heuristic; polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents.

trans- β -Nitrostyrene, with its aromatic ring and a conjugated nitro group, possesses both non-polar and polar characteristics, leading to its solubility in a range of organic solvents.

Qualitative Solubility of trans- β -Nitrostyrene

Based on available data, the following table summarizes the qualitative solubility of trans- β -nitrostyrene in common organic solvents. It is important to note that these are general descriptions and the actual solubility can vary with temperature and the purity of both the solute and the solvent.

Solvent Classification	Solvent	Qualitative Solubility
Protic Solvents	Ethanol	Soluble[1]
Methanol	No specific data found	Soluble[1]
Isopropanol	No specific data found	
Aprotic Polar Solvents	Acetone	
Ethyl Acetate	No specific data found	Soluble[1]
Acetonitrile	No specific data found	
Aprotic Non-Polar Solvents	Ether	
Chloroform	Very Soluble[1]	Very Soluble[1]
Toluene	Soluble	
Carbon Disulfide	Very Soluble[1]	

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the gravimetric determination of trans- β -nitrostyrene solubility, a robust and widely used method.

Objective: To determine the solubility of trans- β -nitrostyrene in a given organic solvent at a specific temperature (e.g., 25 °C).

Materials:

- trans- β -Nitrostyrene (high purity)

- Selected organic solvent (analytical grade)
- Scintillation vials or sealed glass tubes
- Constant temperature bath or incubator
- Analytical balance (readable to 0.1 mg)
- Volumetric flasks
- Syringe filters (0.45 μm , solvent-compatible)
- Syringes
- Oven

Procedure:

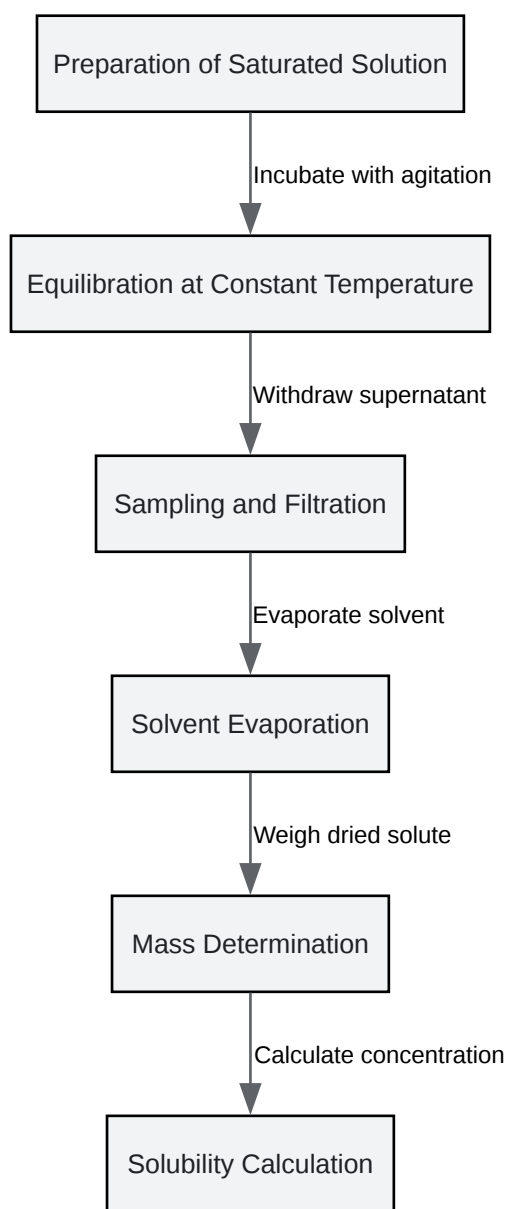
- Preparation of Saturated Solution:
 - Add an excess amount of trans- β -nitrostyrene to a series of scintillation vials. The excess solid is crucial to ensure that a saturated solution is formed.
 - Accurately pipette a known volume (e.g., 5.0 mL) of the desired organic solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature bath set to the desired temperature (e.g., 25.0 ± 0.1 °C).
 - Agitate the vials using a shaker or magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The solution should have undissolved solid present at the bottom.
- Sample Withdrawal and Filtration:

- Allow the vials to stand undisturbed in the constant temperature bath for at least 2 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (e.g., 2.0 mL) using a pre-warmed syringe to avoid premature crystallization.
- Immediately filter the solution through a 0.45 μm syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Record the exact weight of the vial containing the filtered saturated solution.
 - Place the vial in a fume hood and allow the solvent to evaporate slowly at room temperature or in a vacuum oven at a temperature below the melting point of trans- β -nitrostyrene (55-58 $^{\circ}\text{C}$).
 - Once the solvent has completely evaporated, place the vial in a desiccator to remove any residual moisture.
 - Weigh the vial containing the dry, solid trans- β -nitrostyrene.
- Calculation of Solubility:
 - The mass of the dissolved trans- β -nitrostyrene is the final weight of the vial minus the initial weight of the empty vial.
 - The solubility can be expressed in various units, such as g/L, mg/mL, or mol/L.

$$\text{Solubility (g/L)} = (\text{Mass of dissolved solid (g)} / \text{Volume of solvent used for evaporation (L)})$$

Mandatory Visualizations

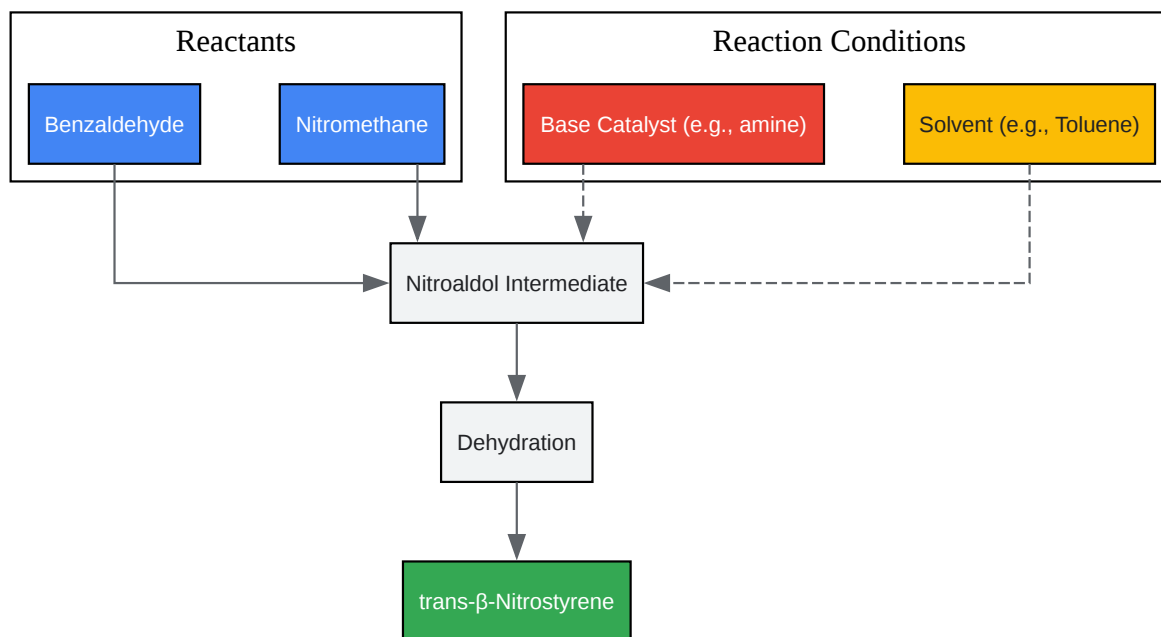
Experimental Workflow for Solubility Determination



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Caption: Workflow for the gravimetric determination of solubility.

Synthesis of trans- β -Nitrostyrene via Henry Condensation



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Caption: Simplified pathway for the synthesis of trans-β-nitrostyrene.

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References

- 1. Beta-Nitrostyrene | C₈H₇NO₂ | CID 7626 - PubChem [pubchem.ncbi.nlm.nih.gov]
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